

safe handling and storage guidelines for 2-(Pyridin-2-yloxy)benzaldehyde

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Compound of Interest

Compound Name: 2-(Pyridin-2-yloxy)benzaldehyde

Cat. No.: B135191

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This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with 2-(Pyridin-2-yloxy)benzaldehyde.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2-(Pyridin-2-yloxy)benzaldehyde?

A1: 2-(Pyridin-2-yloxy)benzaldehyde is classified as a hazardous substance. Key hazards include:

- Skin and eye irritation: Causes skin irritation and serious eye irritation.[\[1\]](#)
- Respiratory irritation: May cause respiratory irritation.[\[1\]](#)
- Harmful if swallowed or inhaled: It is harmful if ingested or inhaled.[\[2\]](#)
- Combustible liquid: The substance is a combustible liquid.
- Reproductive toxicity: May damage fertility or the unborn child.

- Aquatic toxicity: Toxic to aquatic life with long-lasting effects.

Q2: What are the recommended storage conditions for **2-(Pyridin-2-yloxy)benzaldehyde**?

A2: To ensure the stability and safety of **2-(Pyridin-2-yloxy)benzaldehyde**, it should be stored under the following conditions:

- Temperature: Store in a cool place, typically between 2-8°C.[2]
- Atmosphere: Store under an inert atmosphere, such as nitrogen.[2][3]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[4]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Appropriate PPE is crucial to ensure personal safety. The following should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Hand Protection: Chemical-resistant gloves.[5]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.[5]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[5]

Troubleshooting Guides

Scenario 1: Accidental Skin or Eye Contact

- Problem: The compound has come into direct contact with skin or eyes.
- Solution:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove any contaminated clothing. If skin irritation persists, seek medical attention.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[5]

Scenario 2: Accidental Inhalation

- Problem: Vapors or aerosols of the compound have been inhaled.
- Solution:
 - Move the affected person to fresh air and keep them in a position comfortable for breathing.
 - If the person is not breathing, provide artificial respiration.
 - If breathing is difficult, administer oxygen.
 - Seek immediate medical attention.

Scenario 3: Accidental Spill

- Problem: The compound has been spilled in the laboratory.
- Solution:
 - Evacuate: Clear the area of all personnel.
 - Ventilate: Ensure the area is well-ventilated.
 - Contain: Use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to contain and soak up the spill. Do not use combustible materials like sawdust.
 - Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
 - Clean: Clean the spill area thoroughly.
 - PPE: Ensure appropriate PPE is worn throughout the cleanup process.

- Avoid: Do not let the product enter drains.

Data Presentation

Storage and Handling Parameters

Parameter	Guideline	Source(s)
Storage Temperature	2-8°C	[2]
Storage Atmosphere	Inert atmosphere (e.g., Nitrogen)	[2][3]
Incompatible Materials	Strong oxidizing agents, strong reducing agents, strong bases, alkali metals	[4]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement(s)
Acute Toxicity (Inhalation)	Category 4	P261: Avoid breathing mist or vapors.
Skin Irritation	Category 2	P280: Wear protective gloves.
Eye Irritation	Category 2A	P280: Wear eye protection.
Reproductive Toxicity	Category 1B	P201: Obtain special instructions before use.
Respiratory Sensitization	Category 3	P271: Use only outdoors or in a well-ventilated area.

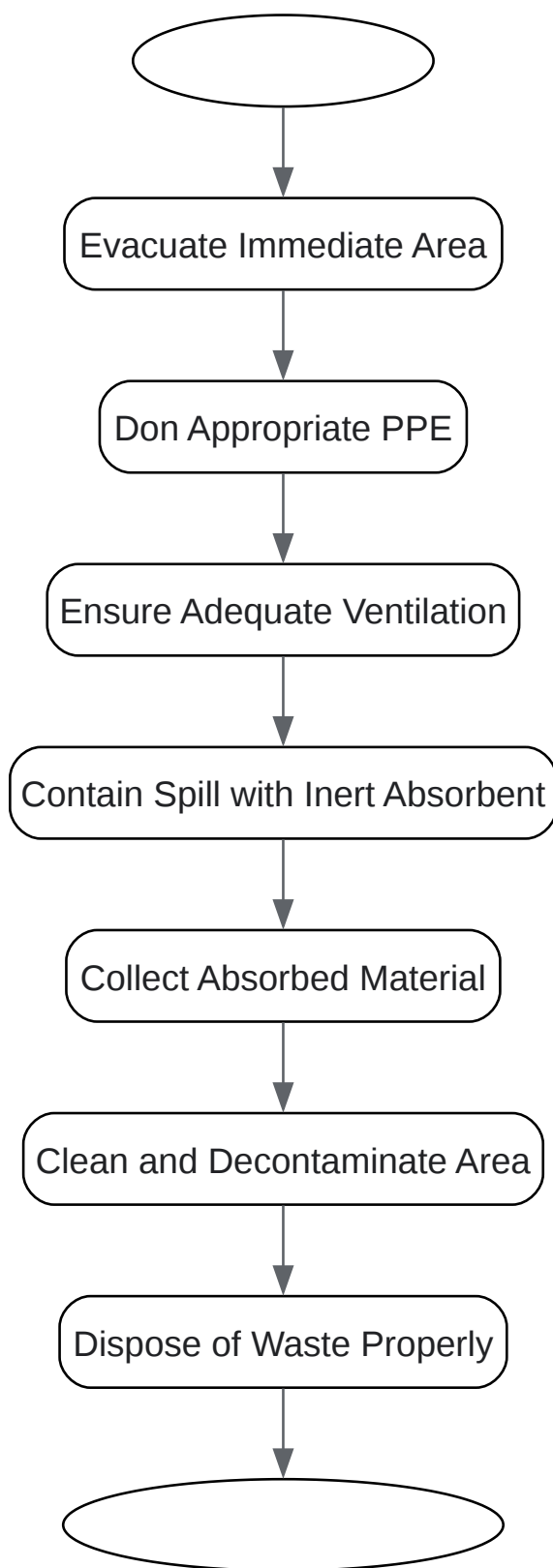
Experimental Protocols

Standard Operating Procedure for Handling 2-(Pyridin-2-yloxy)benzaldehyde

- Preparation:

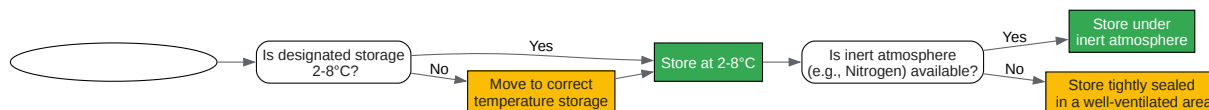
- Read and understand the Safety Data Sheet (SDS) before starting any work.
- Ensure a chemical fume hood is available and functioning correctly.
- Gather all necessary PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Have spill cleanup materials readily accessible.
- Handling:
 - Conduct all weighing and transfers of the compound inside a chemical fume hood.
 - Avoid generating dust or aerosols.
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the work area.
- Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - Do not mix with other waste.
 - Handle uncleaned containers as you would the product itself.

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision tree for proper storage of the compound.

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